

Application Notes and Protocols for the Analysis of Lapidin

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Compound of Interest

Compound Name: *Lapidin*

Cat. No.: *B1249762*

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Introduction

Lapidin is a naturally occurring bicyclic sesquiterpene found in plants of the *Ferula* genus.^[1] It has garnered significant interest within the scientific community due to its potential therapeutic properties, including anti-inflammatory, antinociceptive, and antipyretic effects. As with any compound under investigation for pharmaceutical development, comprehensive structural and analytical data are paramount. This document provides detailed application notes on the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Lapidin**, complete with experimental protocols and visual representations of its potential signaling pathways.

Disclaimer: The NMR and mass spectrometry data presented in this document are predicted and illustrative, based on the known chemical structure of **Lapidin** and typical spectral characteristics of sesquiterpenes. This information is intended for educational and guidance purposes in the absence of publicly available experimental data.

Chemical Information

Property	Value
IUPAC Name	[(3R,3aS,4S,8aS)-3-hydroxy-6,8a-dimethyl-8-oxo-3-propan-2-yl-2,3a,4,5-tetrahydro-1H-azulen-4-yl] (Z)-2-methylbut-2-enoate
CAS Number	79863-24-4
Molecular Formula	C ₂₀ H ₃₀ O ₄
Molecular Weight	334.45 g/mol

Predicted NMR Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is an essential technique for the structural elucidation of organic molecules. Below are the predicted ¹H and ¹³C NMR chemical shifts for **Lapidin**, which can serve as a reference for experimental data acquisition and interpretation.

Predicted ¹H NMR Data (CDCl₃, 500 MHz)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
6.10	q	1H	H-7'
5.85	s	1H	H-5
5.40	d	1H	H-4
4.20	s	1H	OH
2.80 - 2.90	m	1H	H-3a
2.40 - 2.50	m	1H	H-2a
2.20 - 2.30	m	1H	H-2b
2.10	d	3H	H-10'
1.90	s	3H	H-9'
1.85	s	3H	H-14
1.25	s	3H	H-15
1.10	d	3H	H-12
0.95	d	3H	H-13

Predicted ^{13}C NMR Data (CDCl_3 , 125 MHz)

Chemical Shift (δ) ppm	Carbon Type	Assignment
209.0	C	C-8
170.5	C	C-1'
160.0	C	C-6
140.0	CH	C-7'
128.0	C	C-2'
125.0	CH	C-5
85.0	C	C-3
80.0	CH	C-4
55.0	C	C-8a
50.0	CH	C-3a
40.0	CH ₂	C-2
38.0	CH	C-11
35.0	CH ₂	C-1
28.0	CH ₃	C-14
25.0	CH ₃	C-15
20.5	CH ₃	C-10'
18.0	CH ₃	C-12
16.0	CH ₃	C-13
14.5	CH ₃	C-9'

Mass Spectrometry Data

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information through fragmentation analysis.

Predicted High-Resolution Mass Spectrometry (HRMS) Data

Ion	Calculated m/z
[M+H] ⁺	335.2217
[M+Na] ⁺	357.2036

Proposed Mass Spectrometry Fragmentation Pattern

The fragmentation of **Lapidin** in the mass spectrometer is expected to proceed through characteristic losses of its functional groups and cleavage of the carbon skeleton. A plausible fragmentation pathway is outlined below.

Precursor Ion (m/z)	Fragment Ion (m/z)	Neutral Loss	Proposed Fragment Structure
335.2217	235.1642	C ₅ H ₈ O ₂	Loss of the (Z)-2-methylbut-2-enoate group
335.2217	317.2111	H ₂ O	Loss of a water molecule
335.2217	291.2217	C ₃ H ₇	Loss of the isopropyl group
235.1642	217.1536	H ₂ O	Loss of water from the remaining core
235.1642	191.1380	C ₃ H ₆	Loss of propene from the azulene core

Experimental Protocols

NMR Spectroscopy Protocol

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra of **Lapidin** for structural elucidation and confirmation.

Materials and Equipment:

- **Lapridin** sample
- Deuterated chloroform (CDCl_3) with 0.03% tetramethylsilane (TMS)
- 5 mm NMR tubes
- 500 MHz (or higher) NMR spectrometer

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **Lapridin**.
 - Dissolve the sample in 0.6 mL of CDCl_3 in a clean, dry vial.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the probe for both ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters:
 - Pulse sequence: zg30
 - Spectral width: 16 ppm

- Acquisition time: 2-3 seconds
- Relaxation delay: 1-2 seconds
- Number of scans: 16-64
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters:
 - Pulse sequence: zgpg30
 - Spectral width: 240 ppm
 - Acquisition time: 1-2 seconds
 - Relaxation delay: 2-5 seconds
 - Number of scans: 1024 or more, depending on sample concentration.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase correct the spectra.
 - Reference the spectra to the TMS signal (0.00 ppm for ^1H and ^{13}C).
 - Integrate the ^1H NMR signals and pick peaks for both ^1H and ^{13}C spectra.

Mass Spectrometry Protocol

Objective: To determine the accurate mass of **Lapidin** and to study its fragmentation pattern using high-resolution mass spectrometry.

Materials and Equipment:

- **Lapidin** sample
- Methanol or acetonitrile (LC-MS grade)
- Formic acid (optional, for enhancing ionization)
- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled with an electrospray ionization (ESI) source.

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **Lapidin** at 1 mg/mL in methanol.
 - Dilute the stock solution to a final concentration of 1-10 µg/mL in 50:50 methanol:water (with or without 0.1% formic acid).
- Instrument Setup:
 - Calibrate the mass spectrometer according to the manufacturer's instructions to ensure high mass accuracy.
 - Set the ESI source parameters:
 - Ionization mode: Positive
 - Capillary voltage: 3-4 kV
 - Nebulizer gas pressure: Optimized for a stable spray
 - Drying gas flow and temperature: Optimized for efficient desolvation
- MS Acquisition:
 - Infuse the sample solution directly into the mass spectrometer at a flow rate of 5-10 µL/min.
 - Acquire full scan MS spectra over a mass range of m/z 100-500.

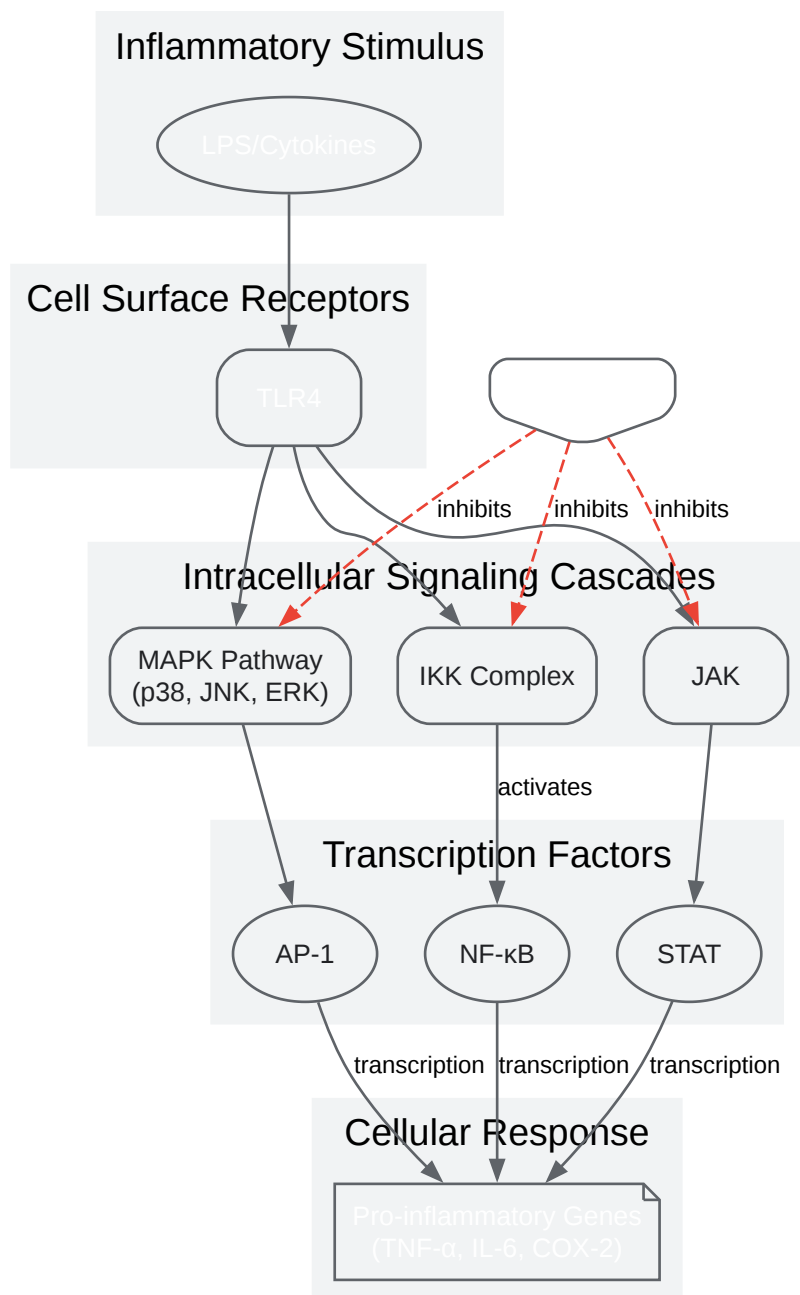
- MS/MS Acquisition (for fragmentation analysis):
 - Select the protonated molecule $[M+H]^+$ (m/z 335.2217) as the precursor ion.
 - Perform collision-induced dissociation (CID) by applying a range of collision energies to induce fragmentation.
 - Acquire product ion spectra to observe the fragment ions.
- Data Analysis:
 - Determine the accurate mass of the molecular ion and calculate the elemental composition.
 - Analyze the MS/MS spectra to identify the major fragment ions and propose a fragmentation pathway.

Signaling Pathway and Experimental Workflow

Anti-Inflammatory Signaling Pathway of Sesquiterpenes

Lapidin, as a sesquiterpene, is likely to exert its anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. Sesquiterpenes are known to target pathways such as NF- κ B, MAPK, and JAK-STAT.

Potential Anti-Inflammatory Signaling Pathway of Lapidin

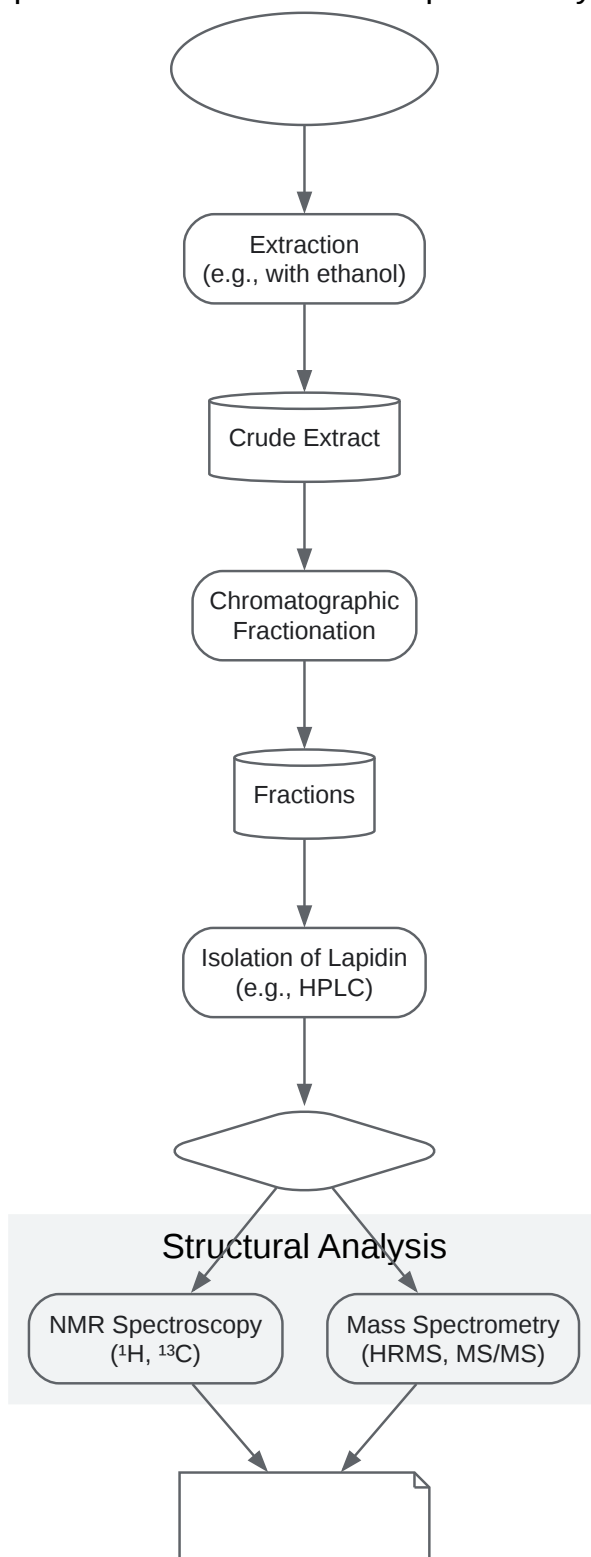
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Caption: **Lapidin** may inhibit inflammatory responses by targeting MAPK, IKK, and JAK pathways.

Experimental Workflow for Lapidin Analysis

The following diagram illustrates a typical workflow for the isolation and characterization of **Lapidin** from a natural source.

Experimental Workflow for Lapidin Analysis



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Caption: A streamlined workflow for the isolation and structural elucidation of **Lapudin**.

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References

- 1. Lapudin | C₂₀H₃₀O₄ | CID 6440625 - PubChem [pubchem.ncbi.nlm.nih.gov]
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